

Scalable synthesis methods using (2-Chloro-5-fluorobenzyl)hydrazine dihydrochloride

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Compound of Interest

Compound Name: (2-Chloro-5-fluorobenzyl)hydrazine dihydrochloride

Cat. No.: B11719213

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Application Note: Scalable Synthesis Methods Using **(2-Chloro-5-fluorobenzyl)hydrazine Dihydrochloride**

Executive Summary & Strategic Importance

(2-Chloro-5-fluorobenzyl)hydrazine dihydrochloride (CAS: 1260879-80-8 / 2137655-30-0) is a critical pharmacophore building block, most notably employed in the synthesis of Vericiguat (Verquvo), a soluble guanylate cyclase (sGC) stimulator used in the treatment of chronic heart failure.

Unlike simple alkyl hydrazines, the electron-withdrawing nature of the 2-chloro-5-fluoro substitution pattern reduces the nucleophilicity of the hydrazine, requiring tailored conditions for efficient condensation. Furthermore, the dihydrochloride salt form offers superior stability compared to the free base, which is prone to oxidation and decomposition. However, this salt form introduces a stoichiometric load of acid that must be managed during scale-up to prevent equipment corrosion and ensure correct pH-dependent regioselectivity during heterocycle formation.

This guide details the scalable protocol for transforming this hydrazine salt into the 3-amino-pyrazole core, the rate-limiting step in the Vericiguat process chain.

Critical Handling & Safety (PGI Controls)

Genotoxicity Warning: Benzyldiazine derivatives are classified as Potentially Genotoxic Impurities (PGIs).

- Containment: All solids handling must occur within a HEPA-filtered isolator or ventilated balance enclosure (OEL < 1 µg/m³).
- Decontamination: Spills should be neutralized immediately with 5% aqueous bleach (sodium hypochlorite) to oxidize the hydrazine functionality to the corresponding inert alkane/alcohol.
- Salt vs. Free Base: Always store as the dihydrochloride salt. The free base is an oil that degrades rapidly at room temperature, leading to variable stoichiometry in subsequent reactions.

Core Application: Synthesis of the Fluoropyrazole Core

The primary industrial application of this hydrazine is the regioselective synthesis of Ethyl 5-amino-1-(2-chloro-5-fluorobenzyl)-1H-pyrazole-3-carboxylate. This reaction involves the condensation of the hydrazine with Ethyl

-cyanopyruvate.^[1]

Reaction Mechanism & Regioselectivity

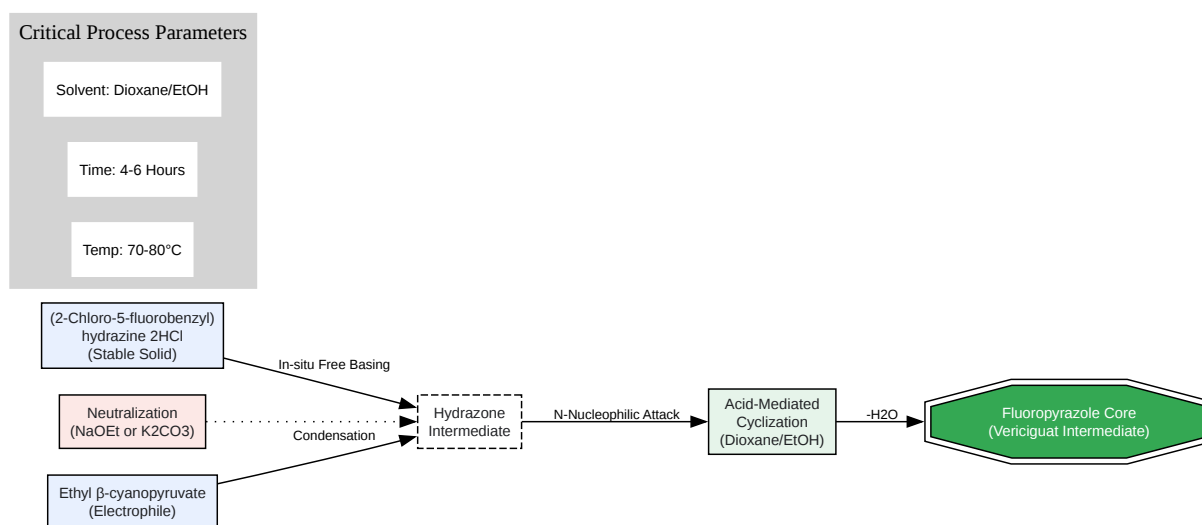
The reaction proceeds via a condensation-cyclization sequence. A critical challenge is regioselectivity. The hydrazine has two nucleophilic nitrogens:

- N1 (Distal): More nucleophilic in the free base.
- N2 (Proximal): Sterically hindered by the benzyl group but electronically modulated.

In the presence of the dihydrochloride acid, the reaction is driven thermodynamically to favor the N1-attack on the ketone of the pyruvate, followed by cyclization onto the nitrile. Control of

pH is vital; if the pH is too high (rapid free-basing), N2 attack may compete, leading to the wrong isomer.

DOT Diagram: Process Workflow & Mechanism



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Figure 1: Process flow for the conversion of hydrazine dihydrochloride to the fluoropyrazole core, highlighting the in-situ neutralization and cyclization steps.

Detailed Experimental Protocol

Target Scale: 100 g Input (Scalable to kg)

Materials:

- (2-Chloro-5-fluorobenzyl)hydrazine dihydrochloride (1.0 equiv)

- Ethyl
-cyanopyruvate sodium salt (1.1 equiv)
- Ethanol (Absolute) or 1,4-Dioxane (10 Volumes)
- Triethylamine (Et
N) or Sodium Ethoxide (NaOEt) (2.0 - 2.2 equiv)
- Hydrochloric acid (4M in dioxane) – Catalytic amount if required

Step-by-Step Methodology:

- Reactor Charging:
 - To a jacketed glass reactor equipped with a mechanical stirrer and reflux condenser, charge **(2-Chloro-5-fluorobenzyl)hydrazine dihydrochloride** (100 g).
 - Add Ethanol (1.0 L). Agitate at 20°C to form a suspension.
- Controlled Neutralization (Critical Step):
 - Why: Direct addition of base can cause localized exotherms and degradation.
 - Add Triethylamine (Et
N) dropwise over 30 minutes. Maintain internal temperature < 25°C.
 - Observation: The slurry will thin as the free hydrazine is liberated and Et
N·HCl forms.
- Electrophile Addition:
 - Add Ethyl
-cyanopyruvate sodium salt in portions over 15 minutes.

- Note: If using the sodium salt of the pyruvate, ensure the stoichiometry of the acid (from the hydrazine salt) is calculated to protonate the pyruvate in situ, or add an external acid source (HCl in dioxane) to facilitate the condensation.
- Reaction Phase:
 - Heat the mixture to reflux (78-80°C).
 - Hold for 4–6 hours.
 - IPC (In-Process Control): Monitor by HPLC. Target < 2% residual hydrazine.
- Work-up & Isolation:
 - Cool reaction mass to 20°C.
 - Concentrate solvent to ~30% of original volume under reduced pressure.
 - Add Water (500 mL) to precipitate the product.
 - Stir for 2 hours at 0–5°C to maximize yield.
 - Filter the solids.^[2] Wash the cake with cold water (2 x 100 mL) to remove inorganic salts (Et N·HCl / NaCl).
- Drying:
 - Dry in a vacuum oven at 45°C for 12 hours.

Data & Performance Metrics

The following data summarizes solvent screening results for this transformation, highlighting the trade-off between yield and impurity profiles.

Solvent System	Temperature	Yield (%)	Purity (HPLC)	Key Impurity (Regioisomer)
Ethanol (Recommended)	Reflux (78°C)	83%	98.5%	< 0.5%
1,4-Dioxane	90°C	79%	96.0%	1.2%
DMF	100°C	65%	92.0%	4.5% (High thermal degradation)
Toluene	110°C	40%	85.0%	Solubility issues

Table 1: Solvent screening for the condensation of (2-Chloro-5-fluorobenzyl)hydrazine with ethyl cyanopyruvate. Ethanol provides the optimal balance of solubility and thermal control.

Troubleshooting & Optimization

- Low Yield: Often caused by incomplete neutralization of the dihydrochloride salt. Ensure pH is checked (target pH 5–6 for the condensation start).
- High Regioisomer: If the "wrong" pyrazole isomer forms, the reaction temperature is likely too high during the initial mixing phase. Keep the initial mixing < 25°C before ramping to reflux.
- Coloration: Pink/Red coloration indicates oxidation of residual hydrazine. Ensure nitrogen inerting throughout the process.

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